

(3-Bromophenyl)triphenylsilane: A Versatile Building Block for Advanced Synthesis

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Compound of Interest

Compound Name: (3-Bromophenyl)triphenylsilane

Cat. No.: B1382048

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

(3-Bromophenyl)triphenylsilane, bearing the CAS number 185626-73-7, is a synthetically versatile organosilane compound that has garnered significant interest in both materials science and medicinal chemistry.^[1] Its unique trifunctional nature, featuring a reactive bromine atom, a sterically demanding and electronically influential triphenylsilyl group, and a phenyl ring amenable to further functionalization, makes it a valuable intermediate for the construction of complex molecular architectures. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, with a particular focus on its potential as a key building block in drug discovery and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **(3-Bromophenyl)triphenylsilane** is fundamental to its effective application in synthesis. These properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	185626-73-7	[2]
Molecular Formula	C ₂₄ H ₁₉ BrSi	[2]
Molecular Weight	415.40 g/mol	
Appearance	White to light yellow powder/crystal	[1]
Melting Point	135.0 to 139.0 °C	[2]
Boiling Point	469.9 ± 37.0 °C (Predicted)	[2]
Density	1.30 ± 0.1 g/cm ³ (Predicted)	[2]
Solubility	Soluble in most organic solvents	

Synthesis of (3-Bromophenyl)triphenylsilane

The most common and efficient synthesis of **(3-Bromophenyl)triphenylsilane** involves the reaction of 1,3-dibromobenzene with n-butyllithium followed by quenching with chlorotriphenylsilane.[2] This method provides a high yield of the desired product.

Detailed Synthesis Protocol

Reaction Scheme:

1. n-BuLi, THF, -78 °C
2. (C₆H₅)₃SiCl



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A schematic of the synthesis of **(3-Bromophenyl)triphenylsilane**.

Step-by-Step Methodology:

- Reaction Setup: A flame-dried round-bottom flask is charged with 1,3-dibromobenzene (1.0 equivalent) and anhydrous tetrahydrofuran (THF).
- Lithiation: The solution is cooled to -78 °C in a dry ice/acetone bath. n-Butyllithium (1.0 equivalent) is added dropwise while maintaining the temperature at -78 °C. The mixture is stirred at this temperature for 1 hour to ensure the formation of the lithiated intermediate.[\[2\]](#)
- Silylation: A solution of chlorotriphenylsilane (1.0 equivalent) in anhydrous THF is added slowly to the reaction mixture at -78 °C.
- Workup: The reaction is allowed to warm to room temperature and stirred overnight. The reaction is then quenched with water and the product is extracted with an organic solvent (e.g., ethyl acetate). The organic layer is washed with brine, dried over anhydrous magnesium sulfate, and concentrated under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel to afford **(3-Bromophenyl)triphenylsilane** as a white to light yellow solid.

Reactivity and Synthetic Applications

The synthetic utility of **(3-Bromophenyl)triphenylsilane** stems from the distinct reactivity of its functional groups. The bromine atom serves as a handle for cross-coupling reactions, while the triphenylsilyl group influences the electronic properties and steric environment of the phenyl ring.

Directing Effects in Electrophilic Aromatic Substitution

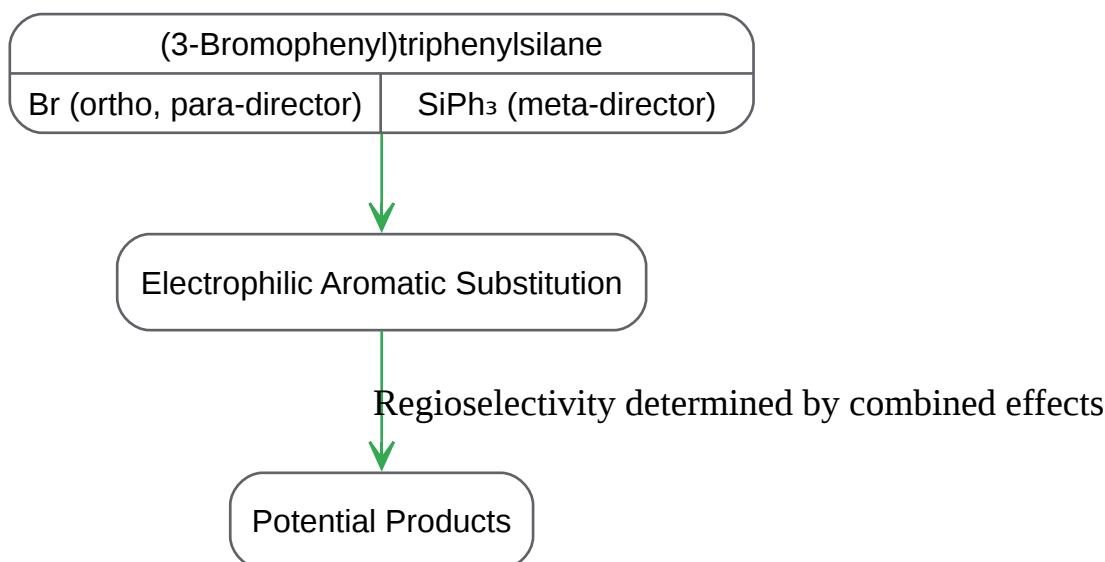
The regiochemical outcome of electrophilic aromatic substitution on the phenyl ring of **(3-Bromophenyl)triphenylsilane** is governed by the combined directing effects of the bromo and triphenylsilyl substituents.

- **Bromo Group:** The bromine atom is a weakly deactivating, ortho, para-director.[\[3\]](#)[\[4\]](#) This is due to the interplay of its electron-withdrawing inductive effect (-I) and its electron-donating

resonance effect (+M).[5][6]

- Triphenylsilyl Group: The triphenylsilyl group is generally considered to be a meta-director in electrophilic aromatic substitution. This is attributed to the electron-withdrawing nature of the silicon atom.[7]

The synergistic and sometimes competing directing effects of these two groups must be considered when planning further functionalization of the aromatic ring. In general, the more activating (or less deactivating) group will dictate the position of substitution.[8]



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Directing effects on electrophilic aromatic substitution.

Palladium-Catalyzed Cross-Coupling Reactions: The Suzuki-Miyaura Coupling

The bromine atom on **(3-Bromophenyl)triphenylsilane** makes it an excellent substrate for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. This reaction is a powerful tool for the formation of carbon-carbon bonds, particularly for the synthesis of biaryl and heteroaryl structures, which are common motifs in pharmaceuticals.[9][10][11]

Generalized Suzuki-Miyaura Coupling Protocol:

Pd Catalyst, Base

(3-Bromophenyl)triphenylsilane



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Generalized Suzuki-Miyaura coupling workflow.

Step-by-Step Methodology:

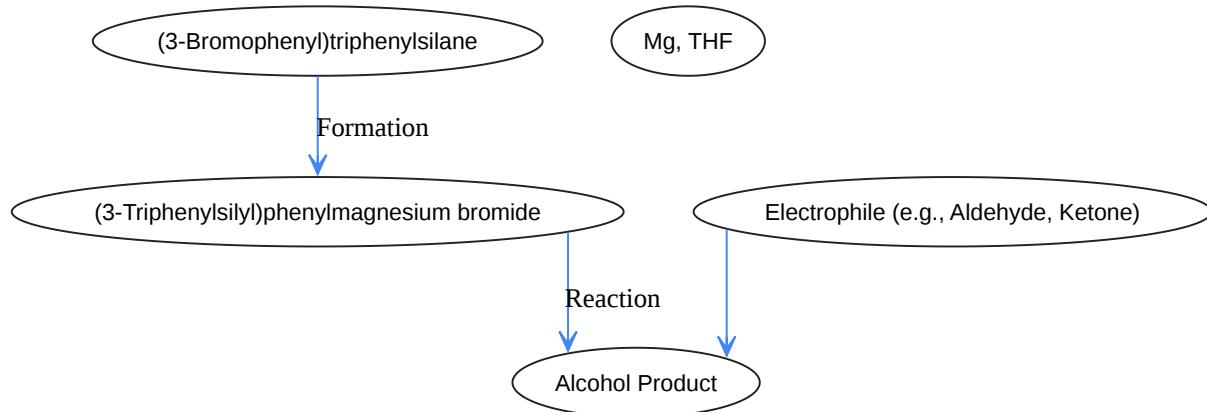
- Reaction Setup: To a reaction vessel, add **(3-Bromophenyl)triphenylsilane** (1.0 equivalent), an aryl or heteroaryl boronic acid (1.1-1.5 equivalents), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%), and a base (e.g., K_2CO_3 , Na_2CO_3 , 2-3 equivalents).
- Solvent Addition: Add a degassed solvent system, typically a mixture of an organic solvent (e.g., toluene, dioxane, or DMF) and water.
- Reaction: Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) to the desired temperature (typically 80-120 °C) and stir for the required time (monitored by TLC or LC-MS).
- Workup and Purification: After completion, cool the reaction to room temperature, dilute with water, and extract with an organic solvent. The combined organic layers are washed, dried, and concentrated. The product is then purified by chromatography.

This methodology allows for the introduction of a wide variety of substituents at the 3-position of the phenyl ring, providing access to a diverse library of compounds for biological screening.

Grignard Reagent Formation and Subsequent Reactions

The carbon-bromine bond in **(3-Bromophenyl)triphenylsilane** can be converted to a Grignard reagent, which is a potent nucleophile for the formation of new carbon-carbon bonds.[12][13]

Grignard Reagent Formation and Reaction Protocol:



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References

- 1. (3-Bromophenyl)triphenylsilane | 185626-73-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. (3-Bromophenyl)triphenylsilane synthesis - chemicalbook [chemicalbook.com]
- 3. Illustrated Glossary of Organic Chemistry - Ortho/para director [chem.ucla.edu]
- 4. m.youtube.com [m.youtube.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Effect of Substituent on Reactivity of Benzene - Important Concepts and Tips for JEE [vedantu.com]

- 7. quora.com [quora.com]
- 8. masterorganicchemistry.com [masterorganicchemistry.com]
- 9. benchchem.com [benchchem.com]
- 10. Impact of Cross-Coupling Reactions in Drug Discovery and Development - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. sphinxsai.com [sphinxsai.com]
- 13. (343a) Continuous Flow Synthesis of Grignard Reagents Towards the Preparation of Advanced Intermediates and Active Pharmaceutical Ingredients – a Modular Approach | AIChE [proceedings.aiche.org]
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